

Inter-laboratory comparison of Decabromobiphenyl measurements

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Compound of Interest

Compound Name: *Decabromobiphenyl*

Cat. No.: *B1669990*

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An essential component of quality assurance in analytical laboratories is the participation in inter-laboratory comparisons (ILCs) or proficiency testing (PT) schemes. These studies are crucial for laboratories to monitor their performance, identify potential analytical issues, and ensure the reliability and comparability of their data. This is particularly important for the analysis of persistent organic pollutants like **Decabromobiphenyl** (DBB), a brominated flame retardant with environmental and health concerns.

This guide provides a comparative overview of the performance of laboratories in the measurement of **Decabromobiphenyl**, based on data from a proficiency test involving the analysis of DBB in a fortified polymer.

Data Presentation

The following table summarizes the results of an interlaboratory comparison for the determination of **Decabromobiphenyl** (BB-209) in a fortified poly(ethyleneterephthalate) polymer. Thirty-seven laboratories from Europe, Asia, and the Americas participated in this study. The polymer was fortified with a technical mixture of **Decabromobiphenyl** at a concentration range of 0.4-0.8 g/kg.[\[1\]](#)[\[2\]](#)

Parameter	Decabromobiphenyl (BB-209)
Number of Participating Laboratories	37
Assigned Value (µg/g)	785
Standard Deviation for Proficiency Assessment (µg/g)	196
Relative Repeatability Standard Deviation (RSDr)	7% - 17%
Relative Between-Laboratory Standard Deviation (RSDR)	22% - 61%
Satisfactory z-scores (%)	61% - 88%

Assigned Value: The consensus value determined by expert laboratories. Standard Deviation for Proficiency Assessment: A measure of the allowable deviation from the assigned value. Relative Repeatability Standard Deviation (RSDr): The precision of measurements within a single laboratory. Relative Between-Laboratory Standard Deviation (RSDR): The precision of measurements between different laboratories. z-scores: A measure of a laboratory's performance, with $|z| \leq 2$ considered satisfactory.

Experimental Protocols

The methodologies employed by laboratories for the determination of **Decabromobiphenyl** in polymer matrices typically involve solvent extraction followed by gas chromatography-mass spectrometry (GC-MS) analysis. While specific parameters may vary, a general protocol is outlined below.

1. Sample Preparation:

- Sample Pre-treatment: Polymer samples are typically ground or cut into small pieces to increase the surface area for efficient extraction.
- Extraction: Soxhlet extraction is a commonly used technique. A known mass of the polymer sample is placed in a thimble and extracted with a suitable solvent (e.g., toluene) for several

hours. Other extraction techniques like pressurized liquid extraction may also be employed.

[3]

- Internal Standard Spiking: Prior to extraction, the sample is spiked with an isotopically labeled internal standard (e.g., ^{13}C -BB-209) to correct for analytical losses and matrix effects.

2. Extract Clean-up:

- The raw extract may contain co-extracted polymer components and other interferences that can affect the GC-MS analysis.
- Clean-up steps can include gel permeation chromatography (GPC) and solid-phase extraction (SPE) using materials like silica or Florisil to remove these interferences.[3]

3. Instrumental Analysis:

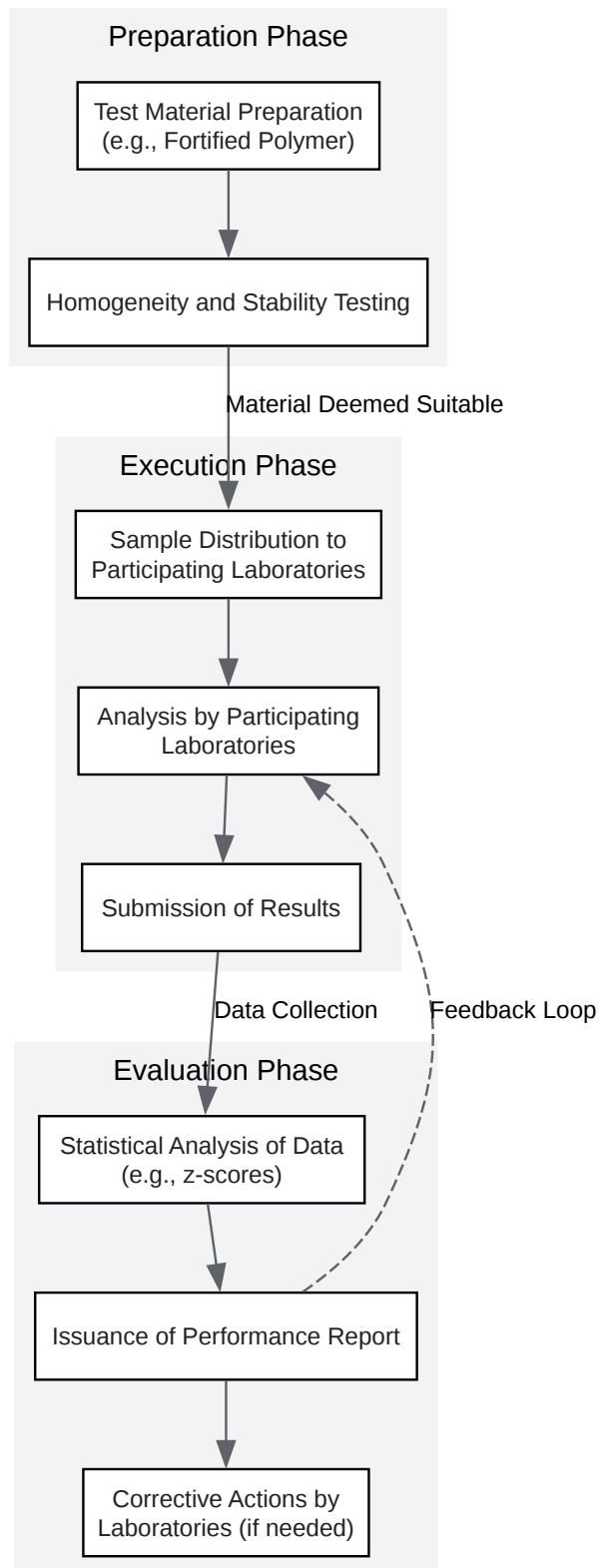
- Gas Chromatography (GC): A GC system equipped with a capillary column (e.g., DB-5) is used to separate DBB from other compounds in the extract.[3][4] The oven temperature program is optimized to ensure good chromatographic resolution and peak shape for the high-boiling DBB.
- Mass Spectrometry (MS): A mass spectrometer is used for the detection and quantification of DBB. Electron impact (EI) ionization is common, and the instrument is often operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity by monitoring characteristic ions of DBB.[4] Electron capture negative ionization (ECNI) can also be used for higher sensitivity for brominated compounds.[3]

4. Quantification:

- Quantification is typically performed using the internal standard method. A calibration curve is generated by analyzing a series of standard solutions containing known concentrations of DBB and the internal standard. The concentration of DBB in the sample extract is then determined by comparing the peak area ratio of the native DBB to the internal standard with the calibration curve.

Mandatory Visualization

The following diagram illustrates the typical workflow of an inter-laboratory comparison for **Decabromobiphenyl** measurements.



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Caption: Workflow of an Inter-laboratory Comparison Study.

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